

Sethoxydim: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **sethoxydim**. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

Sethoxydim is an oily, odorless liquid used as a selective post-emergence herbicide.[1] It is a member of the cyclohexanedione chemical family.[2]



Property	Value	Source
Molecular Formula	C17H29NO3S	[3]
Molecular Weight	327.5 g/mol	[1]
Appearance	Amber colored liquid with a typical aromatic odor.	[4]
pH	3 - 5 (in a 1-5% water solution)	[3][4]
Flash Point	74°C - 85°C (165°F - 188°F) (closed cup)	[4][5]
Autoignition Temperature	397°C (746°F)	[4]
Solubility	Water: 25 mg/L at 20°C (pH 4), 4,700 mg/L at 20°C (pH 7). Soluble in most common organic solvents.	[1]
Vapor Pressure	Not determined	[4]
Density	0.91 g/mL at 20°C	[4]

Toxicological Data

Sethoxydim is considered to be of low acute toxicity via oral and dermal routes of exposure.[6]

Acute Toxicity

Endpoint	Species	Value	Classification	Source
Oral LD50	Rat	>2,200 - 3,100 mg/kg	Slightly toxic	[4][6]
Dermal LD50	Rat	>2,000 - 5,000 mg/kg	Practically non- toxic	[4][6]
Inhalation LC₅o (4-hour)	Rat	>5.0 - 6.3 mg/L	Low inhalation toxicity	[4][6]



Irritation and Sensitization

Endpoint	Species	Result	Source
Eye Irritation	Rabbit	Moderately irritating	[4]
Skin Irritation	Rabbit	Slightly irritating	[4]
Skin Sensitization	Guinea Pig	Not a contact sensitizer	[4][7]

Chronic Toxicity and Other Endpoints

Prolonged overexposure to **sethoxydim** may have effects on the liver.[4] However, studies in rats and mice did not show evidence of carcinogenicity.[4][7] Animal studies have indicated that **sethoxydim** is not mutagenic and does not cause reproductive effects.[4] Developmental effects were observed in animal studies only at doses that were also maternally toxic.[4]

Hazard Identification and Classification

Sethoxydim is classified with the signal word "CAUTION".[6] The primary hazards are moderate eye irritation and potential harm if swallowed or absorbed through the skin.[1][4] Some formulations may be combustible liquids.[4]

GHS Hazard Statements:

- H227: Combustible liquid.[3][8]
- H304: May be fatal if swallowed and enters airways.[3][8]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3][9]
- H332: Harmful if inhaled.[3]
- H335: May cause respiratory irritation.[3][8]
- H336: May cause drowsiness or dizziness.[3][8][9]



- H351: Suspected of causing cancer.[3][8]
- H411: Toxic to aquatic life with long lasting effects.[3][8]

Experimental Protocols

The toxicological data presented are primarily derived from studies conducted according to standardized guidelines, such as those established by the Organisation for Economic Cooperation and Development (OECD).

Acute Oral Toxicity (OECD 420/425)

The acute oral toxicity is typically determined using a fixed-dose procedure or the up-and-down procedure in rats.[8][10] The objective is to identify the dose that causes mortality or evident toxicity.[8] The protocol involves:

- Fasting the animals prior to dosing.
- Administering a single dose of sethoxydim by oral gavage.
- Observing the animals for a period of 14 days for signs of toxicity and mortality.
- Conducting a gross necropsy at the end of the observation period.

Acute Dermal Irritation (OECD 404)

This study assesses the potential for **sethoxydim** to cause skin irritation, typically using albino rabbits.[6][9] The procedure includes:

- Applying a single dose of the test substance to a small area of the animal's skin.
- Covering the application site with a gauze patch for a 4-hour exposure period. [4][6]
- Observing and scoring for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.[1]

Acute Eye Irritation (OECD 405)



This test evaluates the potential for **sethoxydim** to cause eye irritation or damage, also commonly performed in albino rabbits.[5] The methodology involves:

- Instilling a single dose of the substance into the conjunctival sac of one eye.[5]
- Using the other eye as an untreated control.[5]
- Examining the eyes at 1, 24, 48, and 72 hours after application and scoring for irritation to the cornea, iris, and conjunctiva.[5]

Handling and Storage Precautions

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

Engineering Controls

Use **sethoxydim** in a well-ventilated area, preferably with local exhaust ventilation at the point of generation to control airborne mists or vapors.[4]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **sethoxydim**:

- Eye Protection: Chemical safety goggles or a face shield should be worn to protect against splashes.[5]
- · Skin Protection:
 - Wear a long-sleeved shirt and long pants.[11]
 - Chemical-resistant gloves (e.g., nitrile, butyl, or neoprene rubber) are essential.[11][12]
 - For extensive handling or when mixing, a chemical-resistant apron may be necessary.[12]
- Footwear: Wear chemical-resistant boots.[12]
- Respiratory Protection: If working in an area with insufficient ventilation or where vapors or mists are generated, a NIOSH/MSHA-approved respirator should be used.[5]



Storage

Store **sethoxydim** in its original, tightly sealed container in a cool, dry, and well-ventilated area. [4] Keep it away from heat, sparks, open flames, and other ignition sources.[4][8] Do not store at temperatures below 32°F (0°C) or above 100°F (38°C).[4][5]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Instructions		
If Swallowed	Call a poison control center or doctor immediately for treatment advice. Have the person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by a poison control center or doctor. Do not give anything by mouth to an unconscious person. May pose an aspiration pneumonia hazard as it may contain petroleum distillates.[4][5]		
If on Skin or Clothing	Take off contaminated clothing. Rinse skin immediately with plenty of water for 15-20 minutes. Call a poison control center or doctor for treatment advice.[5][11]		
If in Eyes	Hold eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing the eye. Call a poison control center or doctor for treatment advice.[5][11]		
Move the person to fresh air. If the person to fresh air.			

Fire-Fighting Measures



- Suitable Extinguishing Media: Use foam, CO₂, water spray, or dry chemical extinguishers.[5] [9]
- Unsuitable Extinguishing Media: Avoid using a full jet of water.
- Specific Hazards: Under fire conditions, hazardous decomposition products such as oxides of carbon, hydrogen, nitrogen, and sulfur may be produced.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Keep unprotected persons away. Ensure adequate ventilation. Wear appropriate PPE.
- Environmental Precautions: Prevent the material from entering sewers or surface and ground water.[9]
- Containment and Cleanup: Absorb the spill with a liquid-binding material such as sand, diatomite, acid binders, universal binders, or sawdust.[9] Place the absorbed material into a suitable container for disposal.

Visualizations Mode of Action of Sethoxydim

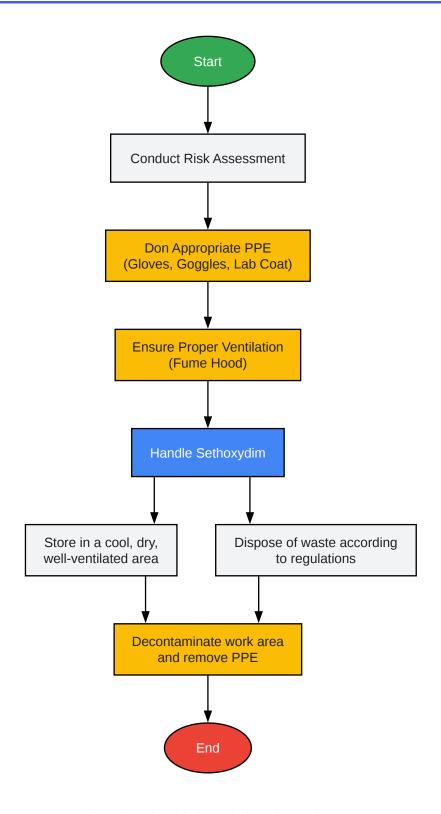


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Caption: Mechanism of action of **sethoxydim** as an ACCase inhibitor.

Laboratory Handling Workflow for Sethoxydim



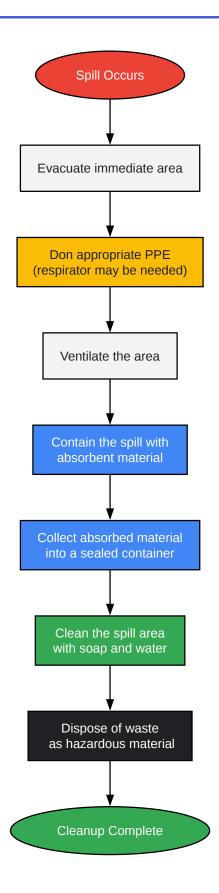


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Caption: Recommended workflow for handling **sethoxydim** in a lab.

Spill Cleanup Procedure for Sethoxydim



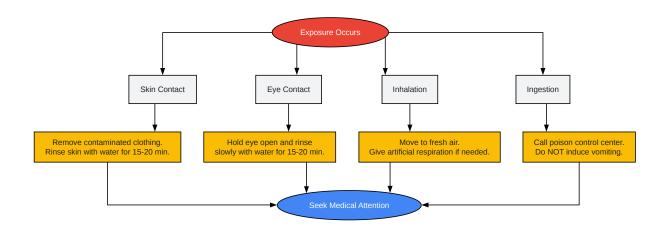


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Caption: Step-by-step procedure for cleaning up a sethoxydim spill.



First Aid for Sethoxydim Exposure



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Caption: First aid measures for different routes of **sethoxydim** exposure.

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